

Navigating the Safety Profile of 3,5-Dimethoxyphenylglyoxal Hydrate: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethoxyphenylglyoxal hydrate

Cat. No.: B2988162

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **3,5-Dimethoxyphenylglyoxal hydrate**. In the absence of a specific Safety Data Sheet (SDS) for this compound, this document extrapolates critical safety information from the available data on structurally similar compounds, namely 3,4-Dimethoxyphenylglyoxal hydrate and 3,4,5-Trimethoxyphenylglyoxal hydrate. This information is intended to guide laboratory practices and ensure the safety of all personnel.


Hazard Identification and Classification

Based on data from related compounds, **3,5-Dimethoxyphenylglyoxal hydrate** should be handled as a hazardous substance. The primary hazards identified are skin irritation, serious eye irritation, and potential respiratory irritation. It may also be harmful if swallowed.

Table 1: GHS Hazard Classification (Based on Analogous Compounds)

Hazard Class	Hazard Category	Hazard Statement	Source Compound
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	3,4-Dimethoxybenzaldehyde[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	3,4-Dimethoxyphenylglyoxal hydrate[2], 3,4,5-Trimethoxyphenylglyoxal hydrate[3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	3,4-Dimethoxyphenylglyoxal hydrate[2], 3,4,5-Trimethoxyphenylglyoxal hydrate[3]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation	3,4-Dimethoxyphenylglyoxal hydrate[2], 3,4,5-Trimethoxyphenylglyoxal hydrate[3]

GHS Pictograms:

 alt text

Signal Word: Warning

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage. The following table summarizes the available data for related compounds.

Table 2: Physical and Chemical Properties (Based on Analogous Compounds)

Property	Value	Source Compound
Molecular Formula	C ₁₀ H ₁₂ O ₅	3,4-Dimethoxyphenylglyoxal hydrate[2][4]
Molecular Weight	212.20 g/mol	3,4-Dimethoxyphenylglyoxal hydrate[2]
Appearance	Light brown powder solid	3,4,5-Trimethoxyphenylglyoxal hydrate[3]
Melting Point	40 - 45 °C / 104 - 113 °F	3,5-Dimethoxyphenol[5]
Boiling Point	172 - 175 °C / 341.6 - 347 °F @ 17 mmHg	3,5-Dimethoxyphenol[5]
Stability	Stable under normal conditions	3,4,5-Trimethoxyphenylglyoxal hydrate[3]

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[3]
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use. Wash and dry hands.[1]
Respiratory Protection	Use only outdoors or in a well-ventilated area. If needed, use a NIOSH-approved respirator.[3]
Body Protection	Wear a lab coat or other protective clothing.[3]

Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Do not eat, drink or smoke when using this product.[\[1\]](#)
- Wash hands before breaks and at the end of the workday.[\[1\]](#)

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Incompatible materials to avoid include bases, acid anhydrides, acid chlorides, and oxidizing agents.[\[5\]](#)

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures

Exposure Route	First Aid Instructions
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[1] Never give anything by mouth to an unconscious person.[1]
If on Skin	Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][3]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[3][5]

Accidental Release and Disposal

Accidental Release Measures

- Use personal protective equipment.
- Avoid dust formation.
- Avoid breathing vapors, mist, or gas.[1]
- Sweep up and shovel.
- Keep in suitable, closed containers for disposal.[1]

Disposal Considerations

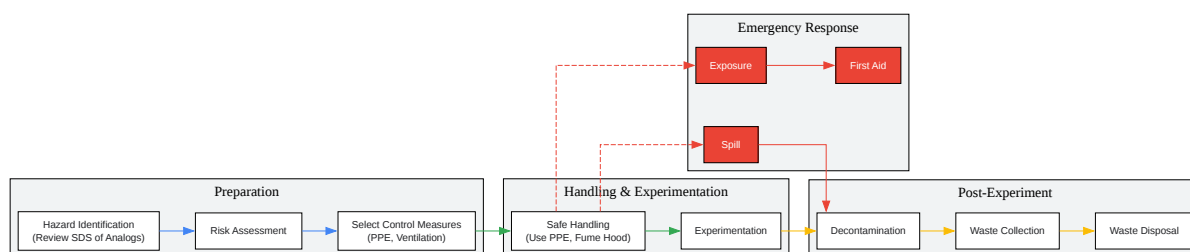
- Dispose of contents/container to an approved waste disposal plant.[1][3]

Experimental Protocols

No specific experimental protocols for the safety assessment of **3,5-Dimethoxyphenylglyoxal hydrate** were found in the reviewed literature. Researchers should develop and validate their own protocols in accordance with institutional and regulatory guidelines.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3,5-Dimethoxyphenylglyoxal hydrate**, from initial assessment to final disposal.



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Caption: Logical workflow for the safe handling of chemical substances.

Disclaimer: The information provided in this guide is based on data from structurally similar compounds and should be used as a guideline. It is not a substitute for a compound-specific Safety Data Sheet. All laboratory personnel should be trained in safe handling procedures and have access to appropriate safety equipment. Always consult your institution's safety officer and relevant regulatory guidelines before handling any chemical.

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